

# 4-Bromo-2-ethylaniline CAS number and properties

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## Compound of Interest

Compound Name: 4-Bromo-2-ethylaniline

Cat. No.: B1273662

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An In-depth Technical Guide to **4-Bromo-2-ethylaniline**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Bromo-2-ethylaniline** is an aromatic organic compound that serves as a versatile intermediate in the synthesis of various agrochemicals and pharmaceuticals.<sup>[1]</sup> Its chemical structure, featuring a bromine atom and an ethyl group on an aniline ring, provides multiple reaction sites for the construction of more complex molecules. This guide provides a comprehensive overview of the chemical and physical properties, safety information, and general synthetic and analytical approaches for **4-Bromo-2-ethylaniline**.

## Chemical and Physical Properties

The fundamental properties of **4-Bromo-2-ethylaniline** are summarized in the table below, providing a quick reference for laboratory use.

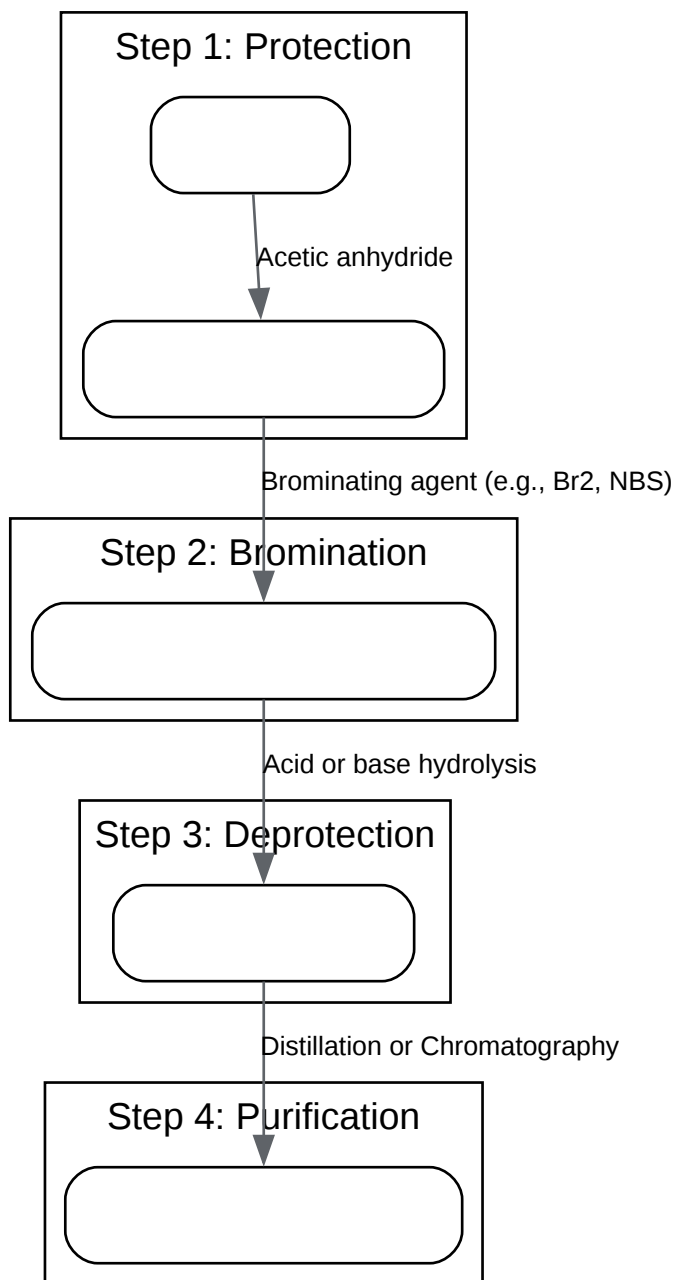
Property	Value	Citations
CAS Number	45762-41-2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BrN	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	200.08 g/mol	<a href="#">[3]</a> <a href="#">[6]</a>
Appearance	Clear colorless to yellow to dark brown liquid or white to off-white crystalline powder	<a href="#">[2]</a> <a href="#">[7]</a>
Density	1.412 g/mL at 25 °C	
Boiling Point	110-112 °C at 2 mmHg	<a href="#">[8]</a>
Refractive Index	1.597 - 1.602 at 20 °C	<a href="#">[7]</a>
Flash Point	45.5 °C (closed cup)	
Solubility	Sparingly soluble in water	<a href="#">[2]</a>
IUPAC Name	4-bromo-2-ethylaniline	<a href="#">[4]</a> <a href="#">[6]</a>
InChI Key	LGOZNQPHTIGMQJ-UHFFFAOYSA-N	<a href="#">[4]</a> <a href="#">[6]</a>
SMILES	<chem>CCC1=C(C=CC(=C1)Br)N</chem>	<a href="#">[4]</a> <a href="#">[6]</a>

## Synthesis

While specific, detailed experimental protocols for the synthesis of **4-Bromo-2-ethylaniline** are not readily available in the public domain, a general approach can be inferred from standard organic chemistry principles and related preparations, such as the synthesis of 4-bromo-2-methylaniline.[\[9\]](#)[\[10\]](#) The synthesis typically involves the electrophilic bromination of 2-ethylaniline. To achieve regioselectivity and prevent over-bromination, a protection-deprotection strategy for the amino group is often employed.

A generalized workflow for the synthesis is outlined below:

## General Synthesis Workflow for 4-Bromo-2-ethylaniline



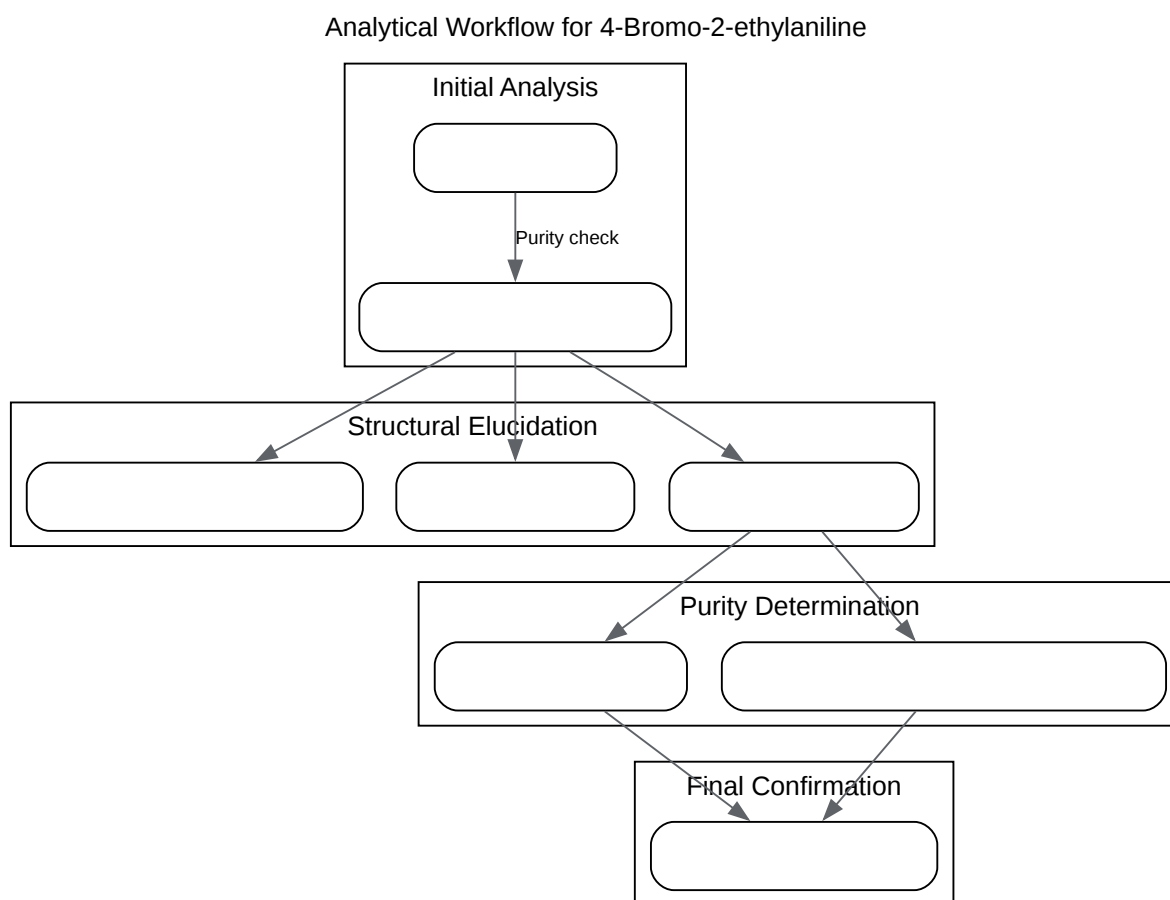
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A generalized synthetic workflow for **4-Bromo-2-ethylaniline**.

Note: The choice of brominating agent and reaction conditions is crucial for controlling the position of bromination. The bulky acetamide group directs the incoming electrophile to the para position.

## Analytical Characterization

The identity and purity of synthesized **4-Bromo-2-ethylaniline** can be confirmed through a combination of spectroscopic and chromatographic techniques. While specific instrumental parameters would need to be optimized, a general analytical workflow is presented below. Spectral data for this compound are available in various databases.[\[6\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)



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A typical analytical workflow for compound characterization.

## Safety and Handling

**4-Bromo-2-ethylaniline** is classified as a hazardous substance and requires careful handling in a laboratory setting.[\[2\]](#)[\[15\]](#)

Hazard Statements:

- H226: Flammable liquid and vapor.[\[6\]](#)[\[15\]](#)
- H302: Harmful if swallowed.[\[15\]](#)
- H312: Harmful in contact with skin.[\[15\]](#)
- H315: Causes skin irritation.[\[6\]](#)[\[15\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)[\[15\]](#)
- H331: Toxic if inhaled.[\[15\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)[\[15\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[15\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[15\]](#)
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[15\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[15\]](#)
- P405: Store locked up.[\[15\]](#)

It is imperative to handle this chemical in a well-ventilated area, such as a fume hood, and to use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a

lab coat.[2]

## Applications in Research and Drug Development

As a chemical intermediate, **4-Bromo-2-ethylaniline** is not typically used directly in biological systems. Instead, it serves as a building block for the synthesis of more complex molecules with potential biological activity. The presence of the amino group allows for amide bond formation, while the bromine atom can be utilized in cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) to form new carbon-carbon or carbon-nitrogen bonds. These synthetic handles make it a valuable precursor for generating libraries of compounds for drug discovery screening.

No specific signaling pathways involving **4-Bromo-2-ethylaniline** have been identified in the reviewed literature. Its relevance to drug development is primarily as a starting material for the synthesis of novel therapeutic agents.

## Conclusion

**4-Bromo-2-ethylaniline** is a key chemical intermediate with well-defined physical and chemical properties. While detailed, step-by-step experimental protocols for its synthesis and analysis are proprietary or not widely published, established organic chemistry methodologies provide a clear path for its preparation and characterization. Strict adherence to safety protocols is essential when handling this compound. Its utility in the synthesis of complex organic molecules underscores its importance for researchers and professionals in the fields of chemistry and drug development.

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